

Solubility of Sodium Squareate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 3-Cyclobutene-1,2-dione, 3-hydroxy-, sodium salt

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Prepared for: Researchers, Scientists, and Drug Development Professionals

Abstract

Sodium squareate, the disodium salt of squaric acid, is a compound of interest in various chemical and pharmaceutical research fields. Its solubility is a critical parameter for its application in synthesis, formulation, and biological studies. This technical guide provides a comprehensive overview of the known solubility characteristics of sodium squareate in different solvents. Due to a notable lack of specific quantitative solubility data in publicly available literature, this document also furnishes detailed, adaptable experimental protocols for researchers to determine these values. Methodologies for quantitative analysis, essential for solubility determination, are also discussed.

Introduction

Sodium squareate ($\text{Na}_2\text{C}_4\text{O}_4$) is an organic salt that presents as a white crystalline solid. It is known to be soluble in water, a characteristic frequently exploited in its purification by recrystallization from hot aqueous solutions^[1]. The squareate anion's unique electronic and structural properties make it a versatile building block in coordination chemistry and materials science. In the context of drug development, understanding the solubility of sodium squareate and its derivatives is paramount for formulation design and bioavailability studies.

This guide aims to collate the existing qualitative solubility information for sodium squarate and to provide a practical framework for its quantitative determination.

Solubility of Sodium Squarate

A thorough review of scientific literature reveals a significant gap in quantitative solubility data for sodium squarate across a range of common laboratory solvents. While its solubility in water is well-established qualitatively, precise measurements at various temperatures are not readily available. Information on its solubility in organic solvents is even more scarce, often limited to indirect observations from chromatographic or crystallization procedures.

Data Presentation

The following table summarizes the currently available solubility information for sodium squarate. It is important to note the absence of specific quantitative values (e.g., g/100 mL or mol/L) in the reviewed literature.

Solvent	Chemical Formula	Qualitative Solubility	Quantitative Solubility (g/100 mL at 25°C)
Water	H ₂ O	Soluble, particularly in hot water ^[1]	Data not available
Methanol	CH ₃ OH	Implied partial solubility from use in water-methanol crystallization mixtures	Data not available
Ethanol	C ₂ H ₅ OH	Likely low solubility, as analogous simple sodium salts like sodium sulfate are insoluble ^[2]	Data not available
Dimethyl Sulfoxide (DMSO)	(CH ₃) ₂ SO	Implied slight solubility for the related dimethyl squarate ^[3]	Data not available
Dichloromethane	CH ₂ Cl ₂	Implied solubility in combination with methanol for chromatography	Data not available

Experimental Protocols for Solubility Determination

To address the lack of quantitative data, this section provides a detailed, generalized experimental protocol for determining the solubility of sodium square in various solvents. This protocol can be adapted based on the specific solvent and available analytical instrumentation.

Equilibrium Solubility Determination by the Shake-Flask Method

The equilibrium solubility method, also known as the shake-flask method, is a standard technique to determine the saturation solubility of a compound in a given solvent at a specific

temperature.

Methodology:

- Preparation of Saturated Solution:
 - Add an excess amount of sodium squareate to a known volume of the desired solvent in a sealed, temperature-controlled vessel (e.g., a jacketed glass reactor or a flask in a temperature-controlled shaker).
 - Agitate the mixture at a constant temperature for a sufficient period to ensure equilibrium is reached (typically 24-48 hours). The presence of undissolved solid is crucial to confirm saturation.
- Sample Withdrawal and Preparation:
 - Once equilibrium is established, cease agitation and allow the solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-heated (to the experimental temperature) syringe fitted with a filter (e.g., 0.45 μ m PTFE or PVDF) to prevent the transfer of undissolved solid.
 - Accurately weigh the withdrawn sample.
- Quantitative Analysis:
 - Dilute the sample with a suitable solvent to a concentration within the linear range of the chosen analytical method.
 - Determine the concentration of sodium squareate in the diluted sample using a validated analytical technique (see Section 4).
- Calculation of Solubility:
 - Calculate the original concentration in the saturated solution, accounting for the dilution factor.
 - Express the solubility in desired units, such as g/100 mL, mg/mL, or mol/L.

Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of sodium squareate.

Experimental Workflow for Solubility Determination

Preparation of Saturated Solution

Add excess Sodium Squareate to solvent

Equilibrate at constant temperature with agitation

Allow solid to settle

Sampling

Withdraw supernatant with filtered syringe

Accurately weigh the sample

Quantitative Analysis

Dilute sample to known volume

Analyze concentration (e.g., HPLC, UV-Vis)

Calculation

Calculate original concentration

Express solubility in desired units

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Caption: Workflow for determining sodium squareate solubility.

Quantitative Analysis Methods

Accurate determination of the concentration of dissolved sodium squareate is critical for solubility measurements. The following are suitable analytical techniques.

High-Performance Liquid Chromatography (HPLC)

HPLC is a powerful technique for separating and quantifying components in a mixture. A validated HPLC method can provide high accuracy and precision.

General HPLC Method Parameters:

- Column: A reverse-phase column, such as a C18 or C8, is often suitable for the analysis of polar organic compounds.
- Mobile Phase: A mixture of an aqueous buffer (e.g., phosphate or acetate buffer) and an organic modifier (e.g., acetonitrile or methanol) is typically used. The exact composition and gradient will need to be optimized.
- Detection: The squareate anion has a UV chromophore, making UV detection a suitable choice. The detection wavelength should be set at the absorbance maximum of sodium squareate.
- Quantification: A calibration curve should be prepared using standard solutions of sodium squareate of known concentrations.

UV-Visible Spectrophotometry

For solutions containing only sodium squareate in a non-UV absorbing solvent, UV-Vis spectrophotometry offers a simpler and more rapid method for quantification.

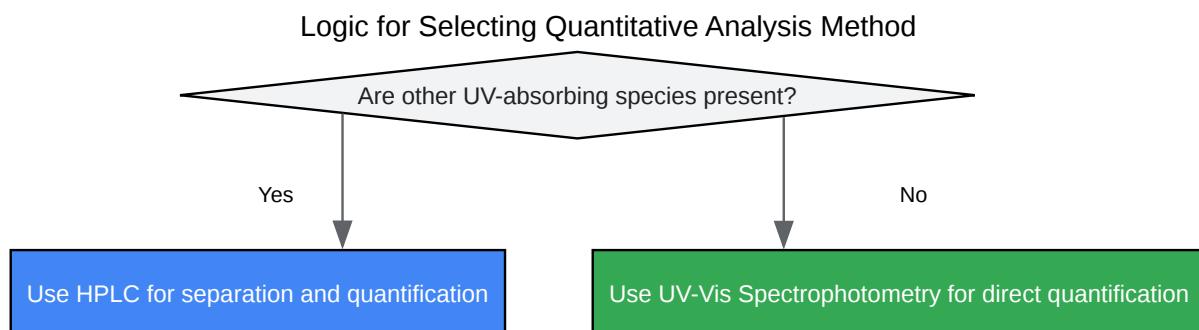
Methodology:

- Determine λ_{max} : Scan a solution of sodium squareate across the UV-Vis spectrum to determine the wavelength of maximum absorbance (λ_{max}).

- Prepare a Calibration Curve:
 - Prepare a series of standard solutions of sodium squareate with accurately known concentrations.
 - Measure the absorbance of each standard at the λ_{max} .
 - Plot a graph of absorbance versus concentration. According to the Beer-Lambert law, this should yield a linear relationship.
- Analyze Sample: Measure the absorbance of the diluted, saturated solution at the λ_{max} and use the calibration curve to determine its concentration.

Method Selection Logic

The choice between HPLC and UV-Vis spectrophotometry depends on the complexity of the sample matrix.



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Caption: Decision tree for analytical method selection.

Conclusion

While sodium squareate is qualitatively known to be soluble in water, this guide highlights the significant lack of quantitative solubility data in various solvents, which is a critical knowledge gap for its application in research and development. The provided experimental protocols and discussion of analytical methods offer a clear pathway for researchers to systematically and accurately determine the solubility of sodium squareate. The generation of such data will be

invaluable to the scientific community, enabling more precise control over experimental conditions and fostering the development of new applications for this versatile compound.

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